

4-Ethylheptanoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *4-Ethylheptanoic acid*

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Introduction

4-Ethylheptanoic acid is a branched-chain carboxylic acid with the molecular formula C9H18O2.^[1]^[2] Its structure consists of a seven-carbon heptanoic acid backbone with an ethyl group attached to the fourth carbon. This seemingly simple molecule holds interest in various scientific domains due to its unique structural features and potential applications. As a chiral compound, it can exist as two different enantiomers, which may exhibit distinct biological activities. This guide provides an in-depth overview of the physical and chemical properties of **4-ethylheptanoic acid**, outlines experimental protocols for their determination, and presents a logical workflow for its characterization. While specific experimental data for **4-ethylheptanoic acid** is limited, this guide supplements available information with data from closely related compounds and general principles of carboxylic acid chemistry to provide a comprehensive resource.

Physicochemical Properties

The physicochemical properties of **4-ethylheptanoic acid** are crucial for understanding its behavior in various systems, from chemical reactions to biological interactions. The following tables summarize key physical and chemical data.

Table 1: General and Physical Properties of 4-Ethylheptanoic Acid

Property	Value	Source/Comment
Molecular Formula	C9H18O2	[1] [2]
Molecular Weight	158.24 g/mol	[1] [2]
IUPAC Name	4-ethylheptanoic acid	[1]
CAS Number	132735-95-6	[1]
Appearance	Colorless liquid (expected)	Based on similar carboxylic acids. [3] [4]
Odor	Disagreeable, "goaty" (expected)	Characteristic of carboxylic acids with 5-10 carbons. [3] [4]
Boiling Point	Estimated ~220-230 °C	No experimental data found. Estimated based on trends for similar carboxylic acids.
Melting Point	No data available	Expected to be low, as it is likely a liquid at room temperature. [5] [6]
Density	Estimated ~0.9 g/cm ³	No experimental data found. Estimated based on similar branched-chain carboxylic acids.
Solubility		
in Water	Sparingly soluble (expected)	
in Organic Solvents	Soluble (expected)	
pKa	Estimated ~4.8-5.0	No experimental data found. Typical pKa for aliphatic carboxylic acids.

Table 2: Chemical Reactivity of 4-Ethylheptanoic Acid

Reaction Type	Description
Esterification	Reacts with alcohols in the presence of an acid catalyst to form esters.
Neutralization	Reacts with bases to form the corresponding carboxylate salt and water.
Reduction	The carboxylic acid group can be reduced to a primary alcohol using strong reducing agents like lithium aluminum hydride (LiAlH ₄).
Alpha-Halogenation	Can undergo halogenation at the alpha-carbon (C ₂) in the presence of a halogen and a catalyst (e.g., PBr ₃ in the Hell-Volhard-Zelinsky reaction).
Decarboxylation	While not facile for simple alkanoic acids, decarboxylation can be induced under certain conditions, though it is not a typical reaction.

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physicochemical properties of **4-ethylheptanoic acid**. The following are generalized protocols that can be adapted for this specific compound.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology:

- **Apparatus:** A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Procedure:**

- Place a small volume of **4-ethylheptanoic acid** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.
- Note: For small sample sizes, a micro-boiling point determination method using a capillary tube can be employed.

Determination of Density

Principle: Density is the mass per unit volume of a substance.

Methodology:

- Apparatus: A pycnometer (a flask with a specific, known volume) and an analytical balance.
- Procedure:
 - Weigh the clean, dry pycnometer.
 - Fill the pycnometer with **4-ethylheptanoic acid**, ensuring no air bubbles are present.
 - Weigh the filled pycnometer.
 - The mass of the acid is the difference between the two weighings.
 - The density is calculated by dividing the mass of the acid by the known volume of the pycnometer.

Determination of Solubility

Principle: Solubility is the maximum amount of a solute that can dissolve in a known amount of solvent at a certain temperature.

Methodology (Qualitative):

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - To separate test tubes, add a small amount of **4-ethylheptanoic acid** (e.g., 0.1 mL).
 - To each test tube, add a different solvent (e.g., 1 mL of water, ethanol, hexane).
 - Vortex the mixtures thoroughly.
 - Observe whether the acid dissolves completely, is partially soluble, or is insoluble.

Determination of pKa

Principle: The pKa is the negative logarithm of the acid dissociation constant (Ka) and is a measure of the strength of an acid.

Methodology (Titration):

- Apparatus: A pH meter, a burette, a beaker, and a magnetic stirrer.
- Procedure:
 - Prepare a solution of **4-ethylheptanoic acid** of known concentration in a suitable solvent (e.g., a water-ethanol mixture if solubility in pure water is low).
 - Titrate the acid solution with a standardized solution of a strong base (e.g., NaOH), monitoring the pH continuously.
 - Plot the pH versus the volume of base added.
 - The pKa is the pH at the half-equivalence point (where half of the acid has been neutralized).

Spectral Analysis

a. Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei.

Methodology:

- Sample Preparation: Dissolve a small amount of **4-ethylheptanoic acid** in a deuterated solvent (e.g., CDCl₃).
- ¹H NMR: The proton NMR spectrum will show signals for the different types of protons in the molecule, with their chemical shifts, integration values, and splitting patterns providing information about their chemical environment and connectivity.
- ¹³C NMR: The carbon-13 NMR spectrum will show signals for each unique carbon atom in the molecule, providing information about the carbon skeleton.

b. Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrations of its chemical bonds.

Methodology:

- Sample Preparation: A small drop of the neat liquid can be placed between two salt plates (e.g., NaCl) or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Analysis: The IR spectrum will show characteristic absorption bands for the functional groups present, notably a broad O-H stretch for the carboxylic acid and a strong C=O stretch.

c. Mass Spectrometry (MS)

Principle: Mass spectrometry measures the mass-to-charge ratio of ions, providing information about the molecular weight and fragmentation pattern of a molecule.

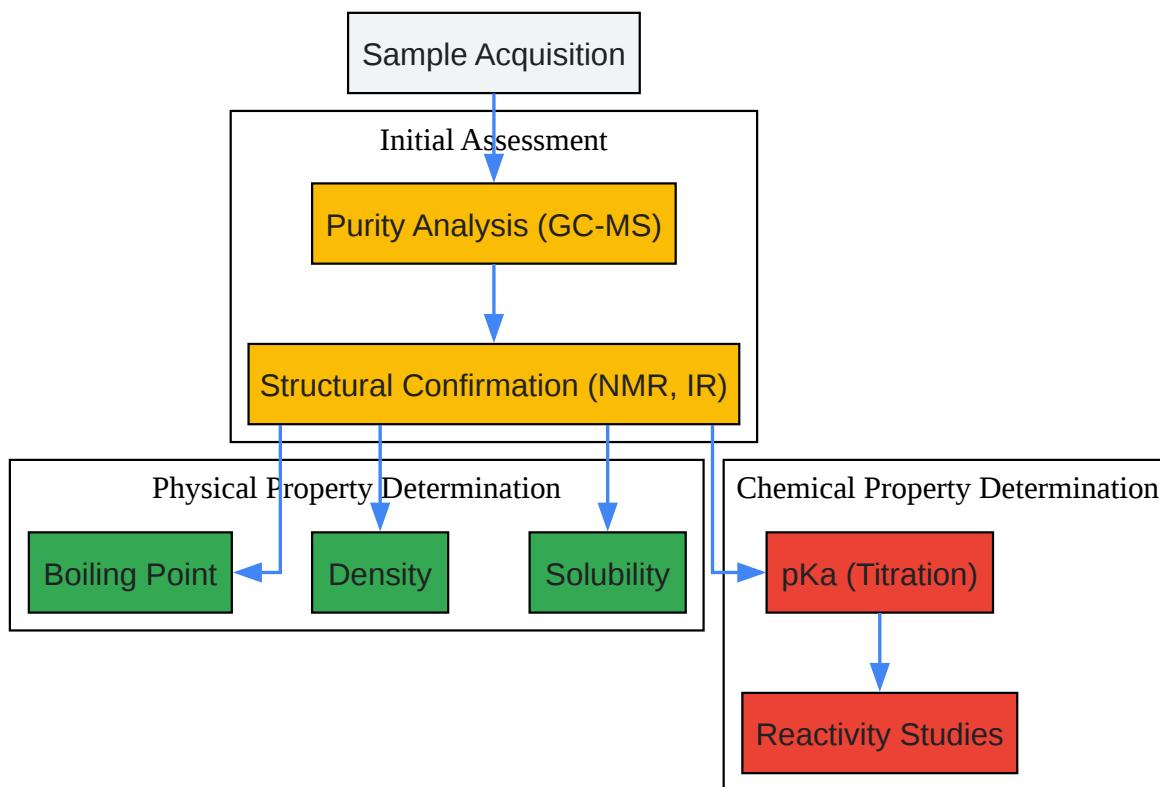
Methodology:

- Ionization: The sample is ionized, typically using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).

- Analysis: The resulting mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound, as well as fragment ions that can help to elucidate the structure.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of **4-ethylheptanoic acid**.



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Caption: Workflow for the physicochemical characterization of **4-ethylheptanoic acid**.

Conclusion

4-Ethylheptanoic acid, while a relatively simple molecule, presents an interesting case for detailed physicochemical characterization. This technical guide provides a foundational understanding of its properties, drawing from established principles of organic chemistry and data from related compounds. The outlined experimental protocols offer a practical framework for researchers to obtain precise data for this specific molecule. A thorough understanding of these properties is paramount for its potential application in various fields, including flavor and fragrance chemistry, and as a building block in the synthesis of more complex molecules for drug discovery and development. Further research to determine the specific experimental values for properties like boiling point, melting point, density, and pKa will be invaluable in fully elucidating the chemical nature of **4-ethylheptanoic acid**.

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